

Application Notes: Western Blot Analysis of Downstream Targets of PRE-084 Hydrochloride

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Compound of Interest

Compound Name: PRE-084 Hydrochloride

Cat. No.: B1354106

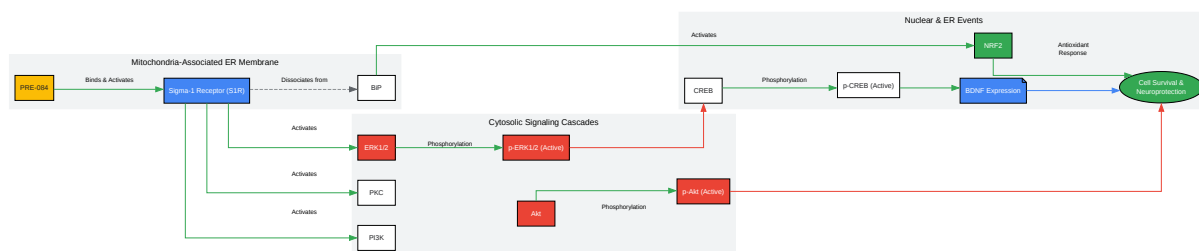
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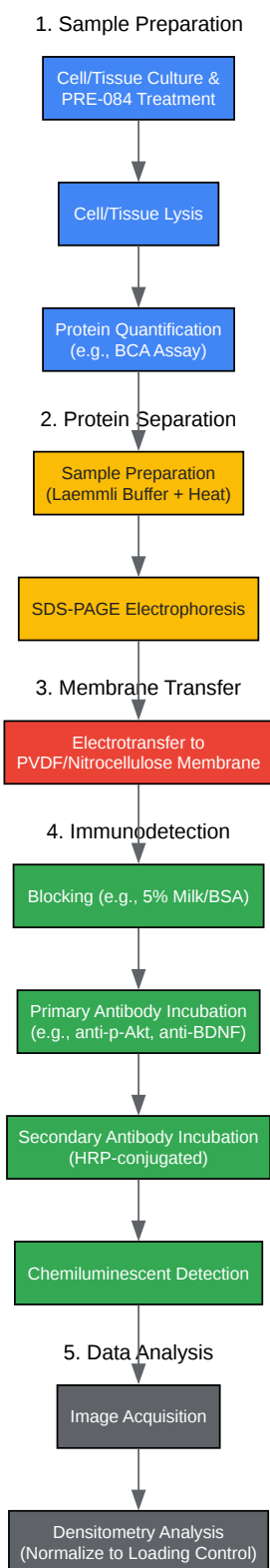
Introduction

PRE-084 Hydrochloride is a potent and highly selective agonist for the Sigma-1 Receptor (S1R), a unique intracellular chaperone protein predominantly located at the mitochondria-associated endoplasmic reticulum (ER) membrane.^{[1][2]} Activation of S1R by PRE-084 modulates a variety of intracellular signaling pathways, playing significant roles in neuroprotection, cardioprotection, and cellular survival.^{[1][3]} Western blot analysis is a crucial technique for researchers and drug development professionals to elucidate the mechanism of action of PRE-084 by quantifying the expression and phosphorylation status of its key downstream targets. These application notes provide a summary of these targets and a detailed protocol for their analysis.

Key Downstream Signaling Pathways of PRE-084

PRE-084-mediated activation of the Sigma-1 Receptor initiates several signaling cascades that collectively contribute to cellular protection and survival. The primary pathways affected include the upregulation of neurotrophic factors and the activation of pro-survival kinases like Akt and ERK. Furthermore, PRE-084 influences ER stress responses and antioxidant signaling.^{[1][2][4]}





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References

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